

Navigating the Safe Handling of UM-164: A Comprehensive Guide for Researchers

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Compound of Interest

Compound Name: UM-164

Cat. No.: B15610374

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For Immediate Implementation: This document provides crucial safety and logistical protocols for the handling and disposal of **UM-164**, a potent dual c-Src and p38 kinase inhibitor. These guidelines are intended for researchers, scientists, and drug development professionals to ensure a safe laboratory environment.

Disclaimer: No official Safety Data Sheet (SDS) for **UM-164** is publicly available. The following information is based on best practices for handling potent, biologically active small molecules and research-grade kinase inhibitors. All personnel must conduct a thorough risk assessment before beginning any work with this compound.

Essential Safety and Handling Protocols

Handling **UM-164** requires a multi-layered approach to personal protective equipment (PPE) to minimize exposure risk. The necessary PPE varies depending on the laboratory activity.

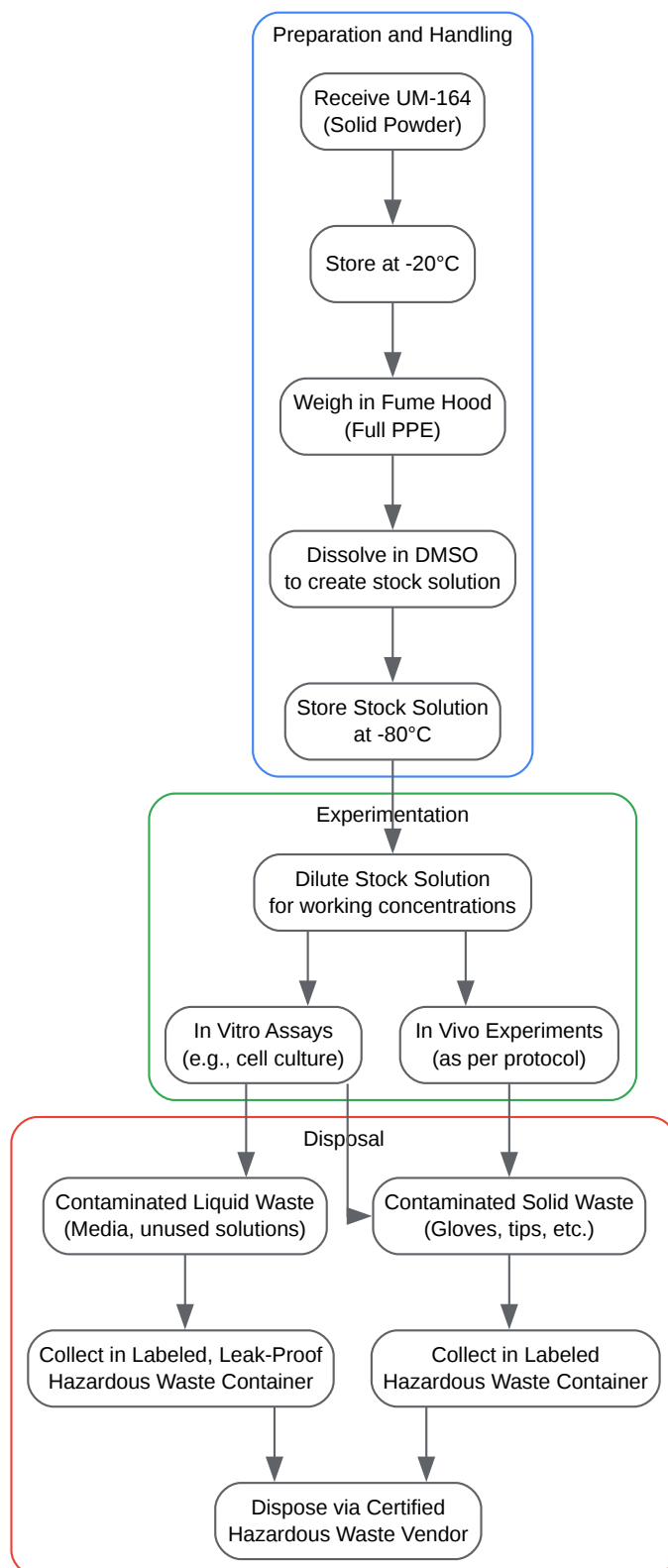
Personal Protective Equipment (PPE)

Laboratory Activity	Recommended Personal Protective Equipment
Weighing and Aliquoting (Solid Form)	- Respirator: NIOSH-approved N95 or higher-rated respirator.
- Gloves: Double-gloving with nitrile gloves is mandatory. Change immediately upon contamination.	
- Eye Protection: Chemical splash goggles for a complete seal.	
- Lab Coat: Disposable or dedicated non-absorbent lab coat.	
- Ventilation: All manipulations must occur within a certified chemical fume hood or powder containment hood.	
Solution Preparation and Handling	- Gloves: Double-gloving with nitrile gloves.
- Eye Protection: Chemical splash goggles or a face shield if a splash risk exists.	
- Lab Coat: Standard laboratory coat.	
- Ventilation: All work should be conducted in a chemical fume hood.	
Cell Culture and In Vitro Assays	- Gloves: Nitrile gloves.
- Eye Protection: Safety glasses with side shields.	
- Lab Coat: Standard laboratory coat.	

Operational and Disposal Plans

A clear and concise plan for the handling and disposal of **UM-164** is critical for laboratory safety and environmental protection.

Step-by-Step Handling and Disposal Workflow



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Caption: Experimental workflow for handling and disposing of **UM-164**.

Disposal Plan

Proper disposal of **UM-164** and all contaminated materials is essential.

- Solid Waste: All disposable items that have come into contact with **UM-164**, such as pipette tips, tubes, and gloves, must be collected in a dedicated, sealed, and clearly labeled hazardous waste container.
- Liquid Waste: Unused solutions and contaminated media should be collected in a labeled, leak-proof hazardous waste container. Do not pour down the drain.^[1]
- DMSO Waste: As **UM-164** is often dissolved in DMSO, the resulting waste is considered chemical waste. This waste should be collected and disposed of through a certified hazardous waste vendor in accordance with local, state, and federal regulations.^{[2][3]}

Experimental Protocols and Data

Solubility and Storage

Form	Storage Temperature	Duration
Solid Powder	-20°C	3 years
In Solvent (DMSO)	-80°C	1 year
In Solvent (DMSO)	-20°C	1 month

- Solubility in DMSO: 100 mg/mL (156.08 mM).^[4] It is recommended to use fresh DMSO as moisture can reduce solubility.^[4]
- Insoluble in water and ethanol.^[4]

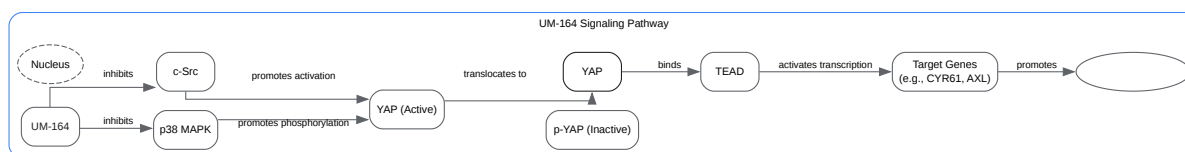
In Vitro Experimental Parameters

UM-164 has been utilized in various cell-based assays to investigate its anti-cancer properties.

Cell Line	Assay	Concentration Range	Incubation Time
TNBC Cell Lines	Proliferation Assay	GI50 = 160 nmol/L	Not Specified
MDA-MB 231 & SUM 149	Motility and Invasion Assay	IC50 = 50 nmol/L	Not Specified
SUM 149	p38 MAPK Phosphorylation	50 nmol/L	Not Specified
MDA-MB 468	Cellular Localization	5 µmol/L	4 hours
LN229 & SF539 (Glioma)	Cell Viability Assay	0.01, 0.1, 1, 10 µM	24, 48, 72 hours
GBM1492 (Primary Glioma)	Cell Viability Assay	0.001, 0.01, 0.1, 1, 10 µM	24, 48, 72 hours

Mechanism of Action: Signaling Pathway

UM-164 is a potent dual inhibitor of c-Src and p38 MAPK.[4][5] In glioma cells, **UM-164** has been shown to suppress cell proliferation by reducing the activity of Yes-associated protein (YAP) through the Hippo-YAP signaling pathway.[6] This leads to the translocation of YAP from the nucleus to the cytoplasm, thereby inhibiting the expression of its downstream target genes. [6]



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Caption: **UM-164** inhibits c-Src and p38 MAPK, leading to reduced YAP activity.

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